

Quantitative Comparison of Antioxidant and Anti-Enzymatic Activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tricosane

CAS No.: 638-67-5

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The table below summarizes key experimental data for **Tricosane** and comparable substances from a study on *Centaurium erythraea* essential oil (CEEEO). The data is primarily expressed as **IC₅₀ values** (the half-maximal inhibitory concentration), where a **lower value indicates more potent activity** [1].

Compound/Extract	DPPH Radical Scavenging (IC ₅₀ , µg/mL)	FRAP Reducing Power (IC ₅₀ , µg/mL)	α-Amylase Inhibition (IC ₅₀ , µg/mL)	α-Glucosidase Inhibition (IC ₅₀ , µg/mL)
Tricosane	Information not provided in the study	Information not provided in the study	385.26	192.30
CEEEO (Essential Oil)	Potent activity reported [1]	--	168.62	87.18
Carvacrol	--	59.96 ± 2.60	566.20	201.18
Menthol	--	57.93 ± 15.63	471.50	183.25

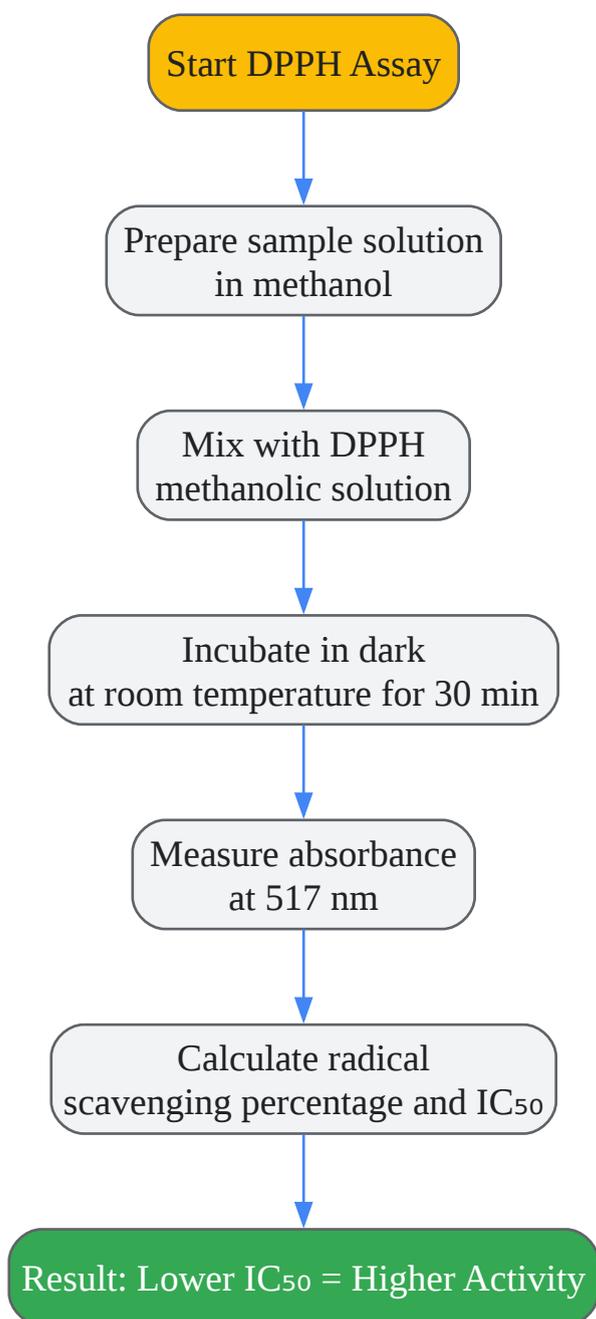
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Acarbose (Standard Drug)	--	--	Data for reference: lower than all tested compounds [1]	Data for reference: lower than all tested compounds [1]

Experimental Protocols for Key Assays

For researchers to replicate or understand the context of the data, here are the methodologies behind the key assays referenced [1].

- **DPPH Radical Scavenging Assay:** This test evaluates a compound's ability to donate a hydrogen atom to the stable DPPH radical, thereby neutralizing it. Samples dissolved in methanol are mixed with a methanolic DPPH solution. After incubation in the dark at room temperature for 30 minutes, the decrease in absorbance is measured at 517 nm. The reduction in absorbance is proportional to the free radical-scavenging activity, and the IC₅₀ value is calculated [1].
- **FRAP (Ferric Reducing Antioxidant Power) Assay:** This assay measures the reducing capacity of an antioxidant. The sample is mixed with phosphate buffer and potassium ferricyanide. After incubation, trichloroacetic acid is added to stop the reaction. The supernatant is then reacted with ferric chloride, and the formation of Perl's Prussian blue is measured by an increase in absorbance at 700 nm. A lower IC₅₀ in this assay indicates a stronger reducing power [1].
- **α-Amylase/α-Glucosidase Inhibitory Assay:** These tests are used to screen for potential antidiabetic activity. The assay evaluates the inhibition of these key carbohydrate-digesting enzymes. The extent of inhibition is measured spectrophotometrically, and the IC₅₀ value is determined, with a lower value signifying a stronger inhibitory effect [1].

The following diagram illustrates the logical workflow of the DPPH assay procedure.



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Interpretation and Research Implications

From the available data, you can draw the following conclusions for your research:

- **Tricosane shows moderate antidiabetic potential.** Its ability to inhibit α -glucosidase is comparable to carvacrol and menthol. All tested compounds were less potent than the standard drug acarbose,

but this moderate activity may contribute to the overall biological profile of the essential oil [1].

- **The whole essential oil is most effective.** The fact that CEEO showed the strongest inhibition across multiple targets suggests a **synergistic effect**, where the combination of compounds in the oil is more powerful than any single constituent alone [1].
- **Antioxidant profile requires further study.** The study highlighted the antioxidant activity of carvacrol and menthol in the FRAP assay and CEEO in the DPPH assay, but it did not report specific quantitative results for **Tricosane** in these tests. Therefore, its direct antioxidant capacity via these common pathways remains unquantified in this research [1].

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References

1. Biological activities of Centaurium erythraea and its main chemotypes... [amb-express.springeropen.com]

To cite this document: Smolecule. [Quantitative Comparison of Antioxidant and Anti-Enzymatic Activity]. Smolecule, [2026]. [Online PDF]. Available at:

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